

PIKfyve-IN-2 compared to YM201636 for PIKfyve inhibition efficiency

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Compound Focus: PIKfyve-IN-2

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YM201636 Experimental Data and Protocols

The table below summarizes the key experimental findings and methodologies for YM201636 from the search results.

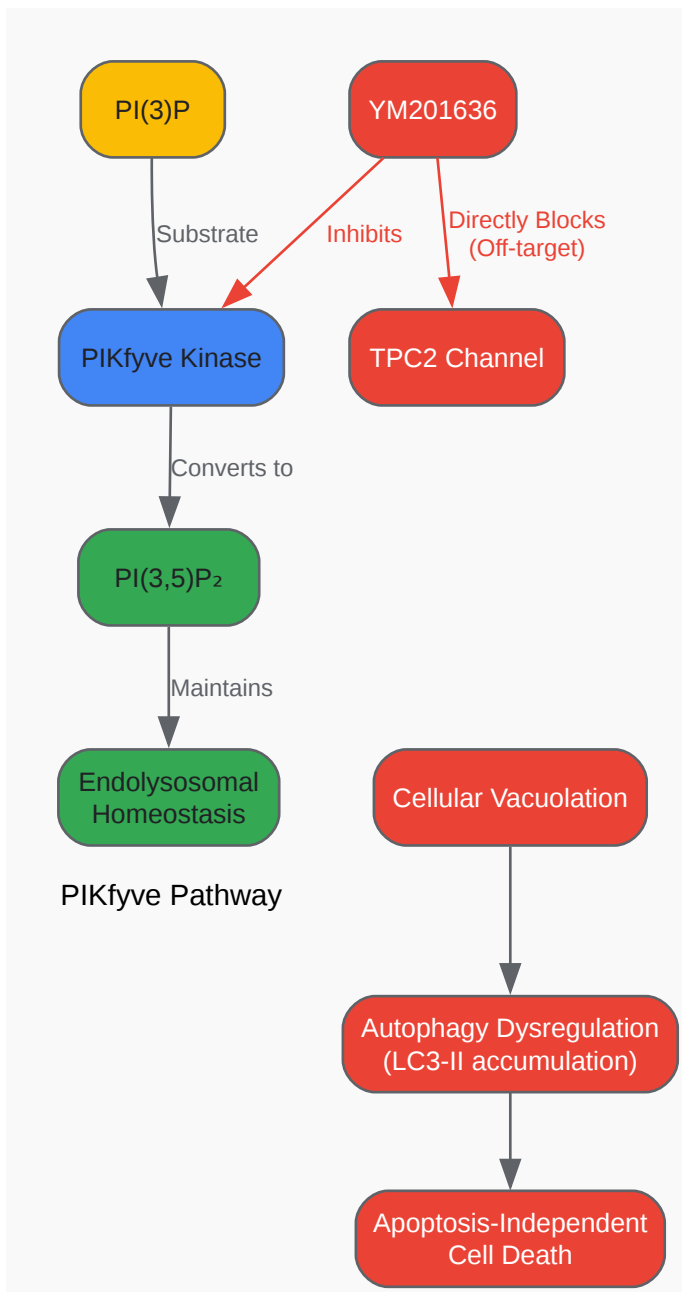
Experimental Aspect	Reported Data for YM201636
Primary Known Target	PIKfyve kinase (Inhibitor) [1] [2]
Off-Target Activity	Potent inhibitor of human TPC2 (Two-Pore Channel 2) cation channels [3]
Reported IC ₅₀ for PIKfyve	~30 nM [3]
Reported IC ₅₀ for TPC2	0.16 μM [3]

| **Common Working Concentrations** | • **In vitro cell studies:** 0.1 - 5 μM [1] • **In vivo animal studies:** 2 mg/kg (mouse liver cancer allograft model) [1] || **Key Experimental Readouts** | • **Cellular Vacuolation:** Visual marker of PIKfyve inhibition [4] [2] • **Reduced PI(3,5)P₂ levels:** Measured via mass spectrometry or immunoassays [4] • **LC3-II Accumulation:** Western blot marker for dysregulated autophagy [1] [2] • **Cell Viability Reduction:** MTT assay [1] || **Detailed Protocol (MTT Assay)** | 1. **Cell Seeding:** Plate cells (e.g., HepG2, Huh-7) in 96-well plates (4x10³ cells/well). 2. **Treatment:** Add YM201636 (e.g., 0.1-5 μM) for 24

hours. 3. **Incubation:** Add MTT reagent (1 mg/mL) for 4 hours. 4. **Solubilization:** Replace medium with DMSO to dissolve formazan crystals. 5. **Measurement:** Read absorbance at 490 nm. Growth inhibition ratio = $(OD_{\text{control}} - OD_{\text{drug}}) / OD_{\text{control}} \times 100\%$ [1]. | **Detailed Protocol (Western Blot for LC3)** | 1. **Cell Treatment:** Treat cells (e.g., primary hippocampal neurons) with YM201636. 2. **Lysis:** Solubilize cells in SDS-PAGE sample buffer or Triton X-100-containing buffer. 3. **Protein Quantification:** Use Bradford assay. 4. **Gel Electrophoresis:** Load 50 μg protein for SDS-PAGE. 5. **Transfer & Blocking:** Transfer to membrane and block. 6. **Antibody Incubation:** Incubate with primary anti-LC3 antibody, then HRP-conjugated secondary antibody. 7. **Detection:** Visualize and quantify bands using a system like Odyssey (Licor) [2]. |

Cellular Role of PIKfyve and YM201636 Action

The following diagram illustrates the cellular function of PIKfyve and the reported effects of its inhibition by YM201636, based on the analyzed studies.



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